

# Indigo carmine stability under various laboratory conditions

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An In-depth Technical Guide on the Stability of **Indigo Carmine** Under Various Laboratory Conditions

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability of **indigo carmine** under various laboratory conditions. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this dye in their work. The information is compiled from various scientific studies and presented in a structured format for easy reference and application.

# Physicochemical Properties of Indigo Carmine

**Indigo carmine**, also known as 5,5'-indigodisulfonic acid sodium salt, is a blue dye widely used in the food, pharmaceutical, and textile industries. Its stability is a critical factor in its application and is influenced by several environmental factors.

#### **Key Properties:**

- Appearance: Dark blue powder.
- Molecular Formula: C16H8N2Na2O8S2.
- Molecular Weight: 466.36 g/mol .



- Solubility: Soluble in water, slightly soluble in ethanol.[1]
- Maximum Absorbance (λmax) in Water: Approximately 610 nm.

# **Stability Profile of Indigo Carmine**

**Indigo carmine** is known for its relatively poor stability under several common laboratory conditions. Its degradation is primarily influenced by pH, temperature, light, and the presence of oxidizing agents.

### Effect of pH

The pH of the solution is a critical factor determining the stability of **indigo carmine**. The dye is most stable in acidic conditions and degrades as the pH becomes neutral and alkaline.

Table 1: Effect of pH on Indigo Carmine Degradation

рН	Observation/Degra dation Timeframe		Reference
2.0-4.0	Appreciable fading	1 week	[1]
5.0	Appreciable fading	1 week	[1]
7.0	Considerably fades	1 week	[1]
8.0	Completely fades	1 week	[1]
>9.4	Minimal degradation	-	
12.8	Rapid and almost complete degradation	-	_

Note: The rate of degradation is also dependent on other factors such as temperature and exposure to light.

### **Effect of Temperature**

**Indigo carmine** exhibits moderate heat stability. Elevated temperatures accelerate the degradation process, leading to a loss of color.



Table 2: Effect of Temperature on Indigo Carmine Degradation

Temperature	Degradation Rate/Observation	Reference
25°C	Baseline degradation	
30°C	Increased degradation compared to 25°C	
40°C	Significant increase in degradation rate	
50°C	Rapid degradation	<u>.</u>
60°C	Very rapid degradation	·

Note: Quantitative data for a systematic study on thermal degradation in solution is limited in the public domain. The information above reflects the general trend observed in various studies.

# **Effect of Light (Photostability)**

**Indigo carmine** is highly susceptible to photodegradation. Exposure to light, especially UV radiation, leads to rapid fading of the blue color.

Table 3: Photodegradation of Indigo Carmine

Light Source	Condition	Kinetic Model	Rate Constant (k)	Reference
UV Irradiation	TiO <sub>2</sub> photocatalyst	Pseudo-first- order	5.22 × 10 <sup>-2</sup> min <sup>-1</sup> (at pH 4)	
Visible Light	Nd-TiO2-GO nanocomposite	Pseudo-first- order	Varies with catalyst	_

Note: The rate of photodegradation is highly dependent on the light source, intensity, and the presence of photocatalysts or photosensitizers.



### **Effect of Oxidizing Agents**

**Indigo carmine** is very sensitive to oxidizing agents. The presence of substances like hydrogen peroxide, ozone, or even dissolved oxygen can lead to the rapid oxidative cleavage of the chromophore, resulting in color loss. The degradation often follows pseudo-first-order kinetics.

### **Degradation Pathways**

The degradation of **indigo carmine**, particularly through oxidative processes, involves the cleavage of the central carbon-carbon double bond of the indigoid chromophore. A common degradation pathway proceeds through the formation of isatin-5-sulfonic acid.

# **Oxidative Degradation Pathway**



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Caption: Oxidative degradation of **Indigo Carmine** to Isatin-5-sulfonic acid.

### **Further Degradation Products**

Isatin-5-sulfonic acid can be further oxidized to smaller, colorless molecules. The exact nature of these final degradation products can vary depending on the specific oxidative conditions.



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Caption: Potential further degradation pathway of Isatin-5-sulfonic acid.

# **Experimental Protocols**



This section provides detailed methodologies for key experiments to assess the stability of **indigo carmine**.

### **Protocol for pH Stability Study**

Objective: To determine the stability of **indigo carmine** in solutions of varying pH.

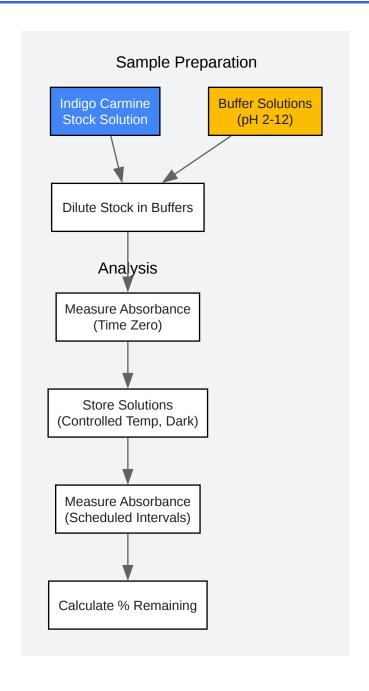
#### Materials:

- Indigo carmine stock solution (e.g., 1 mg/mL in deionized water)
- Buffer solutions of various pH values (e.g., pH 2, 4, 6, 7, 8, 10, 12)
- Volumetric flasks
- UV-Vis spectrophotometer
- Cuvettes

#### Procedure:

- Prepare a series of solutions by diluting the indigo carmine stock solution with each buffer
  to a final concentration with an absorbance in the linear range of the spectrophotometer
  (e.g., 10 μg/mL).
- For each pH, prepare a "time zero" sample and measure its absorbance at the λmax of indigo carmine (around 610 nm).
- Store the remaining solutions at a controlled temperature (e.g., 25°C) and protected from light.
- At specified time intervals (e.g., 1, 2, 4, 8, 24, 48, and 72 hours), withdraw an aliquot from each solution and measure its absorbance.
- Calculate the percentage of indigo carmine remaining at each time point relative to the "time zero" measurement.





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Caption: Workflow for assessing the pH stability of **Indigo Carmine**.

### **Protocol for Photostability Study**

Objective: To evaluate the degradation of indigo carmine upon exposure to light.

#### Materials:

• Indigo carmine solution (in a stable buffer, e.g., pH 4)

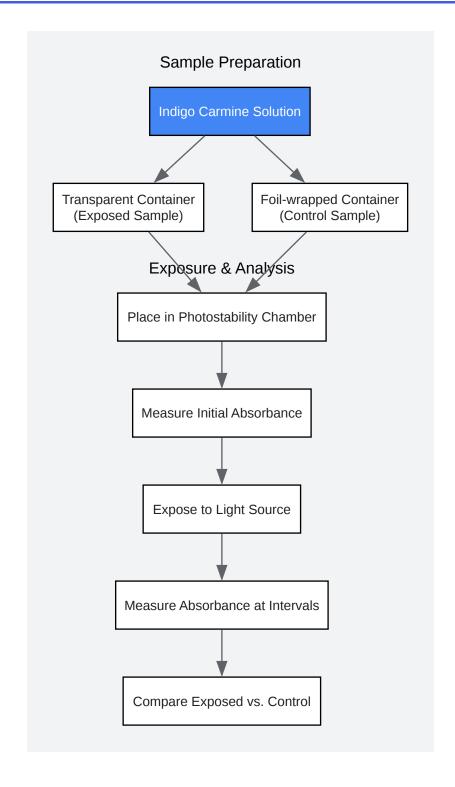


- Quartz cuvettes or other transparent containers
- A photostability chamber equipped with a light source (e.g., xenon lamp or UV lamps)
- Aluminum foil
- UV-Vis spectrophotometer

#### Procedure:

- Prepare the **indigo carmine** solution to a suitable concentration.
- Divide the solution into two portions. Place one portion in a transparent container (the "exposed" sample) and the other in a container wrapped completely in aluminum foil (the "control" or "dark" sample).
- Place both samples in the photostability chamber.
- Measure the initial absorbance of the solution at time zero.
- Expose the samples to a controlled light source for a defined period.
- At regular intervals, withdraw aliquots from both the exposed and control samples and measure their absorbance at λmax.
- The difference in degradation between the exposed and control samples indicates the extent of photodegradation.





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Caption: Workflow for assessing the photostability of Indigo Carmine.

# **Analytical Method: UV-Vis Spectrophotometry**



Instrument: A calibrated UV-Vis spectrophotometer. Wavelength of Maximum Absorbance (λmax): Approximately 610 nm in neutral aqueous solution. Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of indigo carmine of known concentrations in the desired solvent or buffer.
- Calibration Curve: Measure the absorbance of each standard solution at λmax. Plot a graph
  of absorbance versus concentration to create a calibration curve. Ensure the curve is linear
  in the desired concentration range (obeys Beer-Lambert law).
- Sample Analysis: Measure the absorbance of the test samples at  $\lambda$ max.
- Quantification: Determine the concentration of indigo carmine in the test samples by interpolating their absorbance values on the calibration curve.

### Conclusion

The stability of **indigo carmine** is a multifaceted issue that requires careful consideration of pH, temperature, light exposure, and the presence of oxidizing agents. This guide provides a foundational understanding of these factors and offers standardized protocols for their evaluation. For researchers and professionals in drug development, a thorough understanding of **indigo carmine**'s stability profile is essential for ensuring the quality, efficacy, and safety of products that incorporate this dye. It is recommended that stability studies are tailored to the specific formulation and storage conditions of the product in question.

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# References

 1. Photocatalytic degradation of indigo carmine dye by hydrothermally synthesized graphene nanodots (GNDs): investigation of kinetics and thermodynamics - RSC Advances (RSC Publishing) [pubs.rsc.org]



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